

# Zoledronic Acid-15N2,13C2: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Zoledronic acid-15N2,13C2

Cat. No.: B1140581

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data sheet (MSDS) information for **Zoledronic Acid-15N2,13C2**. The isotopically labeled **Zoledronic Acid-15N2,13C2** shares chemical and toxicological properties with its unlabeled counterpart, Zoledronic Acid. This guide is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, hazards, handling procedures, and biological mechanism of action.

## Core Data Presentation

For ease of comparison and reference, the quantitative data for **Zoledronic Acid-15N2,13C2** and Zoledronic Acid are summarized in the tables below.

Table 1: Physical and Chemical Properties

Property	Zoledronic Acid- 15N2,13C2	Zoledronic Acid	Zoledronic Acid Monohydrate
Molecular Formula	$C_3^{13}C_2H_{10}^{15}N_2O_7P_2$ [1] [2]	$C_5H_{10}N_2O_7P_2$ [3]	$C_5H_{12}N_2O_8P_2$ [4][5]
Molecular Weight	276.06 g/mol [1][2][6]	272.09 g/mol [3][7]	290.11 g/mol [4][5]
CAS Number	1189694-79-8[1][2][6]	118072-93-8[3][7]	165800-06-6[4][5]
Appearance	White to off-white solid	White crystalline powder[8]	White crystalline powder[9]
Melting Point	Not available	193-204 °C (decomposes)[8]	approx. 220-230 °C[9]
Solubility	Not available	Soluble in water (up to 2 mg/mL)[8][10], sparingly soluble[3]. Insoluble in DMSO and EtOH[11].	Fairly low solubility in water (50 mg/L)[9].
LogP	-4.3[6]	-4.2[3]	Not available

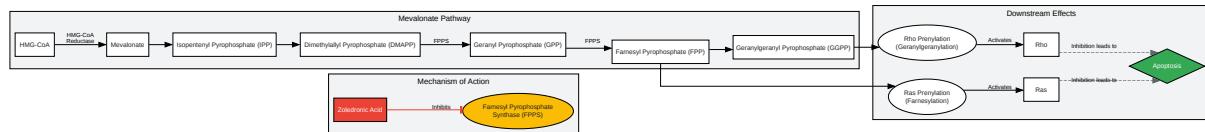
Table 2: Toxicological Data (for Zoledronic Acid)

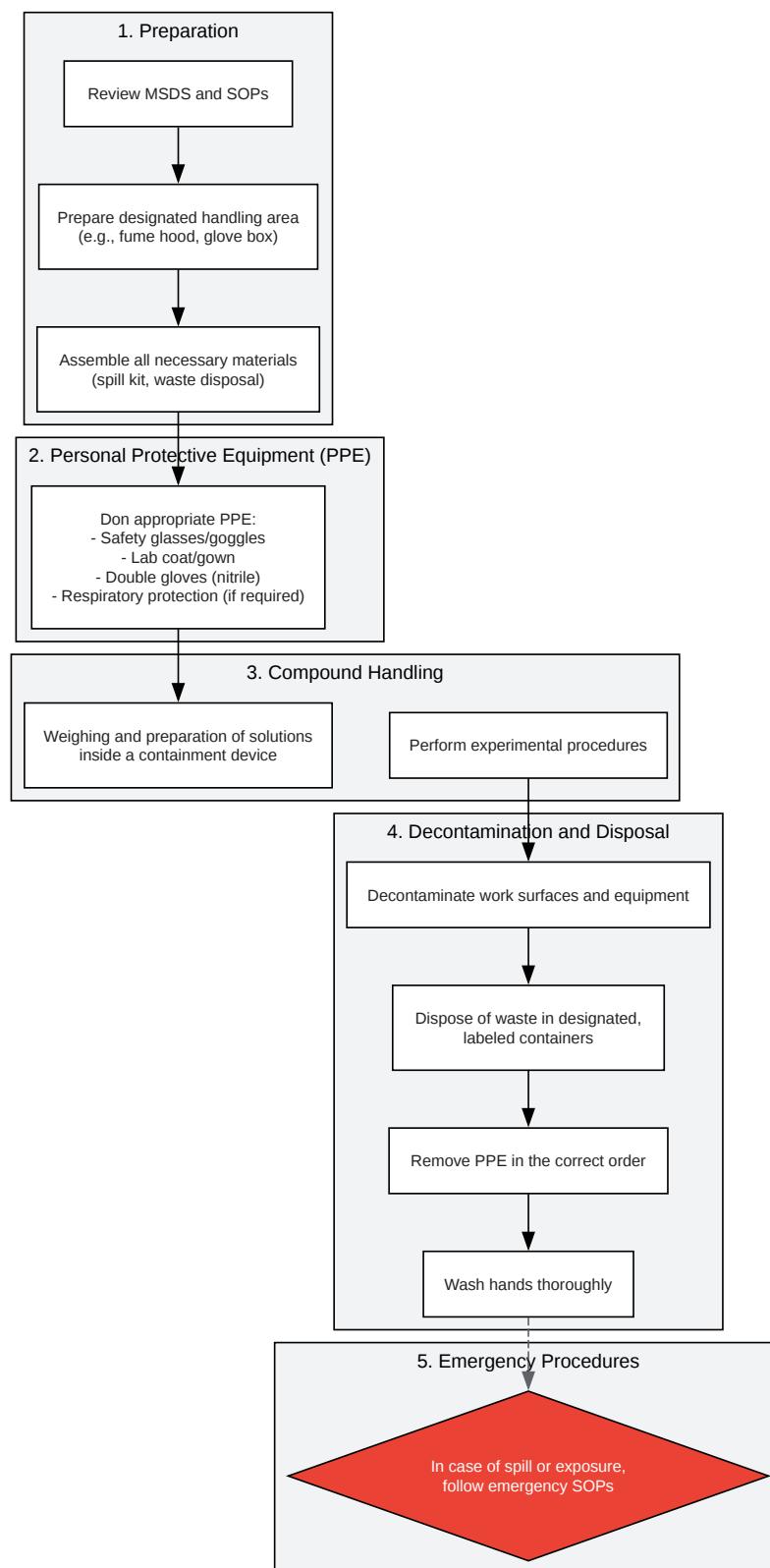
Parameter	Value	Reference
LD50 (Oral, Rat)	2910 mg/kg (for a related phosphonic acid compound, ATMP)	[12]

## Mechanism of Action: Signaling Pathway

Zoledronic acid is a potent nitrogen-containing bisphosphonate that primarily acts by inhibiting farnesyl pyrophosphate synthase (FPPS), a key enzyme in the mevalonate pathway.[3][6][8] This inhibition prevents the synthesis of isoprenoid lipids, such as farnesyl pyrophosphate (FPP) and geranylgeranyl pyrophosphate (GGPP). These molecules are essential for the post-translational modification (prenylation) of small GTP-binding proteins like Ras and Rho, which

are critical for various cellular processes, including cell signaling, cytoskeletal organization, and cell survival. The disruption of these processes ultimately leads to the induction of apoptosis in target cells, such as osteoclasts.



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